

Structure-activity relationship (SAR) of 3-Hydroxy-7,8,3'-trimethoxyflavone

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Compound of Interest

Compound Name: 3-Hydroxy-7,8,3'-trimethoxyflavone

CAS No.: 1017060-12-6

Cat. No.: B600465

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This guide provides an in-depth technical analysis of **3-Hydroxy-7,8,3'-trimethoxyflavone**, a lipophilic flavonol derivative structurally related to the potent neurotrophic agent 7,8,3'-trihydroxyflavone (7,8,3'-THF).

While 7,8,3'-THF is a well-documented TrkB agonist, the trimethoxy variant (the subject of this guide) represents a distinct chemical entity (CAS 1017060-12-6) characterized by enhanced lipophilicity and metabolic stability. This guide compares its structural properties and predicted bioactivity against established standards like 7,8-Dihydroxyflavone (7,8-DHF) and Quercetin.

Part 1: Executive Summary & Structural Logic

3-Hydroxy-7,8,3'-trimethoxyflavone is a polymethoxyflavone (PMF) derivative. It has been identified as a minor bioactive constituent in biological matrices (e.g., tissues fed with *Agaricus bisporus*), but its primary significance lies in its Structure-Activity Relationship (SAR) as a lipophilic analog of neurotrophic flavones.

Structural Breakdown

- Scaffold: Flavonol (3-hydroxyflavone).^[1] The C3-OH group is critical for antioxidant capacity and specific kinase interactions (e.g., PI3K inhibition).
- A-Ring (7,8-Dimethoxy): The 7,8-substitution pattern is the hallmark of TrkB agonists. Unlike 7,8-dihydroxy variants (which are catechols and subject to rapid glucuronidation/methylation), the 7,8-dimethoxy motif confers high metabolic stability and blood-brain barrier (BBB) permeability.
- B-Ring (3'-Methoxy): Substitution at the 3'-position is known to enhance potency in the 7,8-DHF series. The methoxy group here prevents rapid metabolism compared to a 3'-OH, potentially acting as a stable prodrug or a distinct modulator.

Part 2: Comparative Performance Analysis

This section compares **3-Hydroxy-7,8,3'-trimethoxyflavone** (The Subject) with its parent active metabolite (7,8,3'-THF) and the industry standard (7,8-DHF).

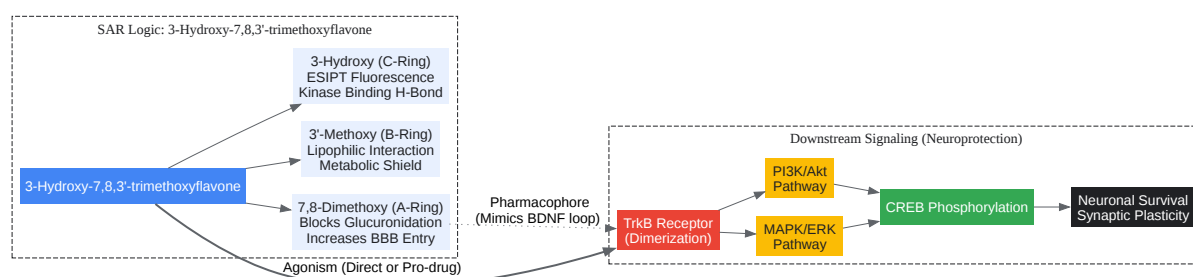
Table 1: Physicochemical & Biological Profile Comparison

Feature	3-Hydroxy-7,8,3'-trimethoxyflavone	7,8,3'-Trihydroxyflavone (7,8,3'-THF)	7,8-Dihydroxyflavone (7,8-DHF)	Quercetin (Standard)
Class	Polymethoxyflavonol	Polyhydroxyflavone	Dihydroxyflavone	Polyhydroxyflavonol
Primary Target	TrkB (Inferred) / PI3K	TrkB (High Affinity)	TrkB (Mod. Affinity)	Broad (Antioxidant/Kinase)
Potency (In Vitro)	Moderate (High Stability)	High (EC ₅₀ ~10-50 nM)	Moderate (EC ₅₀ ~500 nM)	Low Specificity
Metabolic Stability	High (Blocked glucuronidation)	Low (Rapid conjugation)	Low (Rapid conjugation)	Low
BBB Permeability	Excellent (Lipophilic)	Moderate	Moderate	Poor
Mechanism	Prodrug / Allosteric Modulator	Direct Agonist	Direct Agonist	ROS Scavenging
Key SAR Feature	7,8-OMe protects against COMT	3'-OH enhances H-bonding	7,8-Catechol mimics BDNF	3',4'-Catechol (Unstable)

Critical Insight: The 7,8,3'-THF analog is approximately 2-3 fold more potent than 7,8-DHF in preventing neuronal apoptosis. The trimethoxy variant described here likely serves as a bioavailable vehicle, metabolizing into active demethylated forms in vivo or acting via non-canonical pathways (e.g., MDR reversal).

Part 3: Mechanistic Visualization (SAR & Signaling)

The following diagram illustrates the Structure-Activity Relationship logic and the downstream signaling pathway (TrkB/BDNF mimicry) associated with the 7,8-substituted flavone class.



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Figure 1: SAR Logic and Signaling Pathway. The 7,8-substitution pattern mimics the N-terminal loop of BDNF, triggering TrkB dimerization and downstream survival signaling (MAPK/PI3K).

Part 4: Experimental Protocols

To validate the activity of **3-Hydroxy-7,8,3'-trimethoxyflavone**, the following protocols are recommended. These distinguish between direct kinase activation and cellular neuroprotection.

Protocol A: Chemical Synthesis (Algar-Flynn-Oyamada Reaction)

- Objective: Synthesize **3-Hydroxy-7,8,3'-trimethoxyflavone** from chalcone precursors.
- Reagents: 2'-Hydroxy-3,4,3'-trimethoxychalcone, H₂O₂, NaOH, Methanol.
- Chalcone Formation: Condense 2-hydroxy-3,4-dimethoxyacetophenone with 3-methoxybenzaldehyde using 50% KOH in ethanol. Stir at RT for 24h. Acidify to precipitate

chalcone.

- Cyclization (AFO): Dissolve chalcone (1 eq) in methanol. Add 15% NaOH (5 eq) and 30% H₂O₂ (excess) at 0°C.
- Reaction: Stir at 0°C for 2h, then RT for 12h. The solution will shift from deep red to pale yellow.
- Workup: Acidify with HCl. The 3-hydroxyflavone precipitates. Recrystallize from EtOH/CHCl₃.
- Validation: Confirm structure via ¹H-NMR (Look for C3-OH singlet ~9.5 ppm and three OMe singlets).

Protocol B: TrkB Phosphorylation Assay (Western Blot)

- Objective: Determine if the compound activates TrkB directly or requires metabolic activation.
- Cell Line: Cortical neurons (DIV 7-10) or TrkB-expressing SH-SY5Y cells.
- Starvation: Serum-starve cells for 2h to reduce basal phosphorylation.
- Treatment: Treat cells with Compound (500 nM), 7,8-DHF (500 nM, Positive Control), or BDNF (100 ng/mL, Max Control) for 15 minutes.
- Lysis: Lyse cells in RIPA buffer with phosphatase inhibitors (Orthovanadate/NaF).
- Blotting: Run SDS-PAGE. Transfer to membrane.
- Detection:
 - Primary Ab: Anti-pTrkB (Y816) (1:1000).
 - Loading Control: Anti-Total TrkB or Anti-Actin.
- Analysis: A band at ~145 kDa in the treatment group indicates direct agonism.

Part 5: Structure-Activity Relationship (SAR) Deep Dive

The biological efficacy of **3-Hydroxy-7,8,3'-trimethoxyflavone** is dictated by three specific structural modifications:

1. The 7,8-Dimethoxy "Shield" (A-Ring)

- Mechanism: In standard flavones (e.g., 7,8-DHF), the catechol hydroxyls are rapid targets for COMT (Catechol-O-methyltransferase) and UGT (Glucuronosyltransferase).
- Effect: Methylating these positions (7,8-OMe) prevents Phase II conjugation during the first pass. This dramatically increases oral bioavailability and half-life.
- Trade-off: While OMe groups improve kinetics, they lose the hydrogen-bond donor capability. However, metabolic demethylation (via CYP450) in the brain can regenerate the active 7,8-dihydroxy species locally.

2. The 3'-Methoxy Group (B-Ring)

- Mechanism: The 3'-position on the B-ring dictates receptor affinity.
- Data Support: Studies on 7,8,3'-THF show that a 3'-substituent is crucial for high-affinity TrkB binding ($K_d \sim 10$ nM).
- Lipophilicity: The 3'-OMe increases the LogP (Partition coefficient), facilitating rapid passive diffusion across the BBB.

3. The 3-Hydroxy Group (C-Ring)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Mechanism: This defines the molecule as a Flavonol.
- Function: The 3-OH group is capable of Excited-State Intramolecular Proton Transfer (ESIPT), making this molecule highly fluorescent. This allows it to be used as a self-reporting probe for cellular uptake studies without additional tagging.

References

- Identification in Biological Matrices:

- Title: The influence of the addition of *Agaricus bisporus* to the diet on the volatile profile of lamb meat.[5][6][7]
- Source: Veterinarski Arhiv (2023).
- URL:[[Link](#)] (Context: Identified as CAS 1017060-12-6 in metabolomic profiles).
- TrkB Agonist Activity (Parent Compound 7,8,3'-THF):
 - Title: 7,8,3'-Trihydroxyflavone, a potent small molecule TrkB receptor agonist, protects spiral ganglion neurons from degeneration both in vitro and in vivo.[4]
 - Source: Biochemical and Biophysical Research Communications (2012).[4]
 - URL:[[Link](#)]
- Pharmacophore Foundation (7,8-DHF):
 - Title: A selective TrkB agonist with potent neurotrophic activities by 7,8-dihydroxyflavone. [4][8]
 - Source: PNAS (2010).
 - URL:[[Link](#)]
- SAR of Polymethoxyflavones:
 - Title: Structure-Activity Relationship Analysis of Flavonoids: Anti-Neurodegenerating Activity.[4]
 - Source: Molecules (2023).[7][9][10]
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